

alpha funebrene vs cedrene comparison

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Compound Focus: (+)-alpha-Funebrene

CAS No.: 50894-66-1

Cat. No.: S1910352

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Overview of Alpha-Cedrene

Alpha-cedrene is a sesquiterpene, a class of natural compounds, and is a constituent of cedarwood oil [1] [2]. It is known for its woody scent and is used in perfumes and fragrances [1]. Research has also highlighted its potential pharmacological activities, including anti-obesity, antimicrobial, and antileukemic properties [2].

Properties and Experimental Data for Alpha-Cedrene

The following tables summarize the key characteristics and experimental findings for alpha-cedrene.

Table 1: Chemical and Physical Properties of Alpha-Cedrene

Property	Details
IUPAC Name	(3R,3aS,7S,8aS)-3,6,8,8-tetramethyl-2,3,4,7,8,8a-hexahydro-1H-3a,7-methanoazulene [3] [1]
CAS Number	469-61-4 [3]
Molecular Formula	C ₁₅ H ₂₄ [3] [1] [2]
Molecular Weight	204.36 g·mol ⁻¹ [3] [1]

Property	Details
Boiling Point	261–262 °C [3] [1]
Density	0.932 g/mL at 20 °C [1]
Odor Description	Woody, cedar, sweet, fresh [3]
Solubility in Water	0.1504 mg/L @ 25 °C (estimated) [3]
logP (o/w)	6.308 (estimated) [3]

Table 2: Pharmacokinetic Data from a Rat Study

This data is derived from a single in vivo study in rats and should be interpreted as preliminary findings [2].

Parameter	Findings (Rat Model)
Absorption (Oral)	Rapidly absorbed; time to peak concentration (~1 hour) [2].
Bioavailability	Approximately 40% (based on a 50 mg/kg dose) [2].
Clearance	High (98.4–120.3 ml/min/kg after IV injection) [2].
Volume of Distribution	Extremely high (35.9–56.5 L/kg after IV injection), suggesting extensive tissue distribution [2].
Elimination Half-life	4.0–6.4 hours (after IV injection) [2].
Tissue Distribution	Widely distributed to all tissues; highest partition coefficient in lipid tissue [2].
Excretion	Primarily excreted via feces, with less than 0.01% of the dose recovered in urine [2].
Gender Differences	No significant differences observed in pharmacokinetic parameters between female and male rats [2].
Reported Activities	Anti-obesity, antimicrobial, trypanocidal, antileukemic [2].

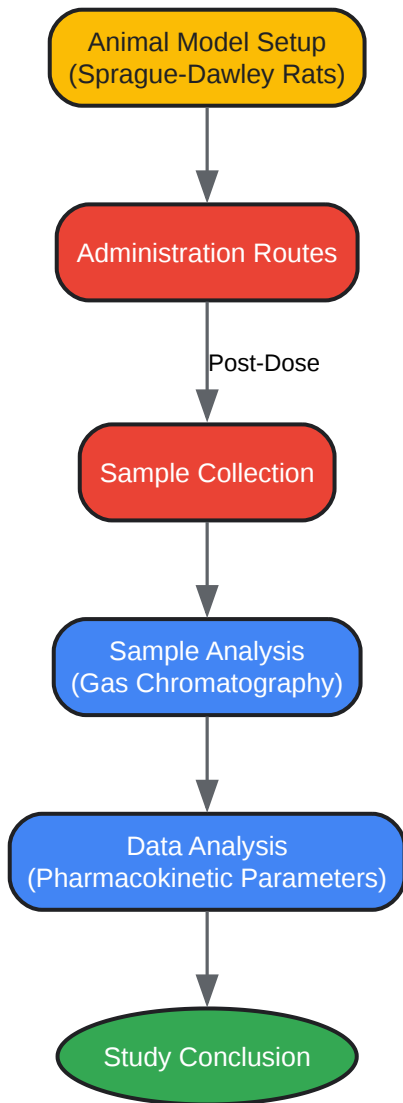
Experimental Protocol Summary

The tables below outline the key methodology from a pharmacokinetic study of alpha-cedrene, which provides the data in Table 2 [2].

Table 3: In Vivo Pharmacokinetic Study Design

Aspect	Protocol Details
Chemical	Alpha-cedrene (purity: 99.6%) [2].
Animal Model	Female and male Sprague-Dawley rats [2].
Dosing	Intravenous (IV): 10 and 20 mg/kg. Oral: 50 and 100 mg/kg [2].
Formulation	IV: Dissolved in ethanol, Tween 80, and saline. Oral: In PEG 400 [2].
Sample Collection	Blood plasma and various tissues were collected at predetermined times post-dose [2].
Analysis	Plasma and tissue concentrations of alpha-cedrene were determined using gas chromatography [2].

The workflow of this in vivo study is summarized in the diagram below.



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Interpretation of Available Information

The data shows that alpha-cedrene has a promising pharmacokinetic profile for a drug candidate, characterized by **good oral absorption and significant penetration into tissues**, particularly lipids [2]. This supports its investigated use as an anti-obesity agent [2]. However, its high rate of clearance and low urinary excretion suggest extensive metabolism [2].

Since "alpha funebre" was not found in the scientific literature, you may find it helpful to:

- **Verify the nomenclature:** The term "funebrene" may be a misspelling, an obsolete name, or refer to a compound from a very specific and narrow field of study.
- **Explore related compounds:** The search results confirm that "alpha-cedrene" is a well-documented compound. You could broaden your comparison to include other sesquiterpenes or common constituents of cedarwood oil, such as beta-cedrene or cedrol [1].

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References

1. - Wikipedia Cedrene [en.wikipedia.org]
2. In vivo absorption and disposition of α -cedrene, a ... [sciencedirect.com]
3. alpha-cedrene, 469-61-4 [thegoodscentcompany.com]

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